

Total Synthesis of (±)-Vibralactone: A Detailed Application Note and Protocol Guide

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Compound of Interest		
Compound Name:	Vibralactone	
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This document provides a comprehensive overview of the total synthesis of (±)-vibralactone, a natural product inhibitor of pancreatic lipase. It details three distinct and notable synthetic routes, offering a comparative analysis of their efficiency and key chemical transformations. This guide is intended to serve as a practical resource, featuring detailed experimental protocols for key reactions, tabulated quantitative data for easy comparison, and visualizations of the synthetic pathways.

Introduction

Vibralactone, first isolated from the basidiomycete Boreostereum vibrans, has attracted significant attention from the scientific community due to its unique fused β -lactone structure and its potent inhibitory activity against pancreatic lipase, a key enzyme in dietary fat absorption.[1] The total synthesis of (±)-**vibralactone** has been a subject of interest, leading to the development of several distinct and innovative synthetic strategies. This document outlines and compares three prominent approaches: the pioneering synthesis by Snider and coworkers, a diastereoselective route developed by Brown and coworkers, and a concise synthesis featuring a key photochemical step.

Comparative Overview of Synthetic Strategies

Three distinct total syntheses of (\pm) -vibralactone are summarized below, each employing a unique strategy to construct the challenging bicyclic core and the all-carbon quaternary center.



Synthetic Approach	Lead Researcher(s)	Total Steps	Overall Yield	Key Reactions
Reductive Alkylation Strategy	Snider et al.	10	9%	Birch reduction- prenylation, Aldol condensation
Diastereoselectiv e Strategy	Brown et al.	11	16%	Diastereoselectiv e allylation, Pd- catalyzed deallylative β- lactonization, Wacker oxidation
Photochemical Strategy	Nelson et al.	5	4.3%	Photochemical valence isomerization, Cyclopropanatio n, Ring expansion

Synthetic Pathway Visualizations

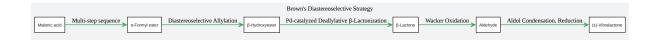
The following diagrams illustrate the strategic reaction sequences for each of the three detailed total syntheses of (\pm) -vibralactone.



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Figure 1. Snider's synthetic approach to (\pm) -vibralactone.





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Figure 2. Brown's synthetic approach to (±)-vibralactone.



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References

- 1. pubs.acs.org [pubs.acs.org]
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